

# Essential Safety and Logistical Information for Handling BMT-090605 Hydrochloride

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## Compound of Interest

Compound Name: BMT-090605 hydrochloride

Cat. No.: B12399175

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **BMT-090605 hydrochloride**, a potent and selective adapter protein-2 associated kinase 1 (AAK1) inhibitor.[1][2][3] While the Safety Data Sheet (SDS) may not classify this compound as hazardous, its high potency necessitates careful handling to minimize exposure risks.[4] The following procedures are based on best practices for managing potent pharmaceutical compounds in a laboratory setting.[5][6][7]

## Chemical and Physical Properties

A summary of the key properties of **BMT-090605 hydrochloride** is provided below to inform risk assessment and handling procedures.

Property	Value
Chemical Formula	C21H25ClN4O2
Molecular Weight	400.90 g/mol
CAS Number	2231664-45-0
Appearance	Solid
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month

Source: MedChemExpress SDS[1][4]

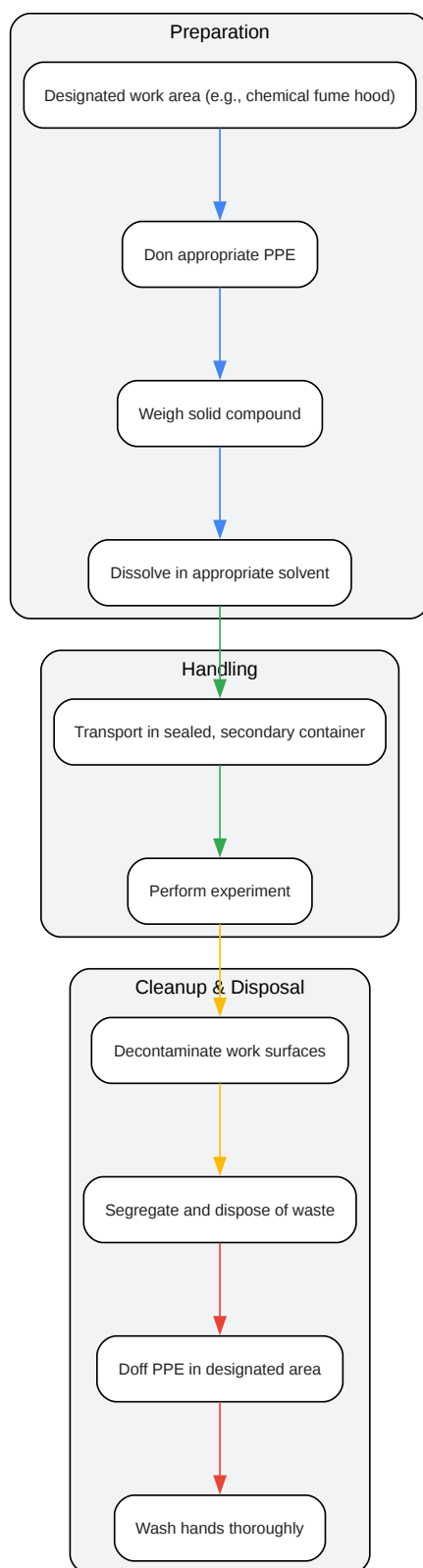
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to create a barrier between the researcher and the potent compound. The following table outlines the recommended PPE for various tasks involving **BMT-090605 hydrochloride**.

Task	Recommended PPE
Handling solid compound (weighing, aliquoting)	Disposable gown (back-fastening, low-permeability), double gloves (ASTM D6978-05 compliant), N95 or N100 respirator, safety glasses with side shields or a full-face shield, cap, and shoe covers.[8][9]
Handling solutions (e.g., preparing dilutions, cell culture)	Disposable gown, double gloves, safety glasses with side shields. A surgical mask may be sufficient if not generating aerosols.
Administering to animals	Disposable gown, double gloves, safety glasses with side shields or a full-face shield.[8]
Cleaning and decontamination	Industrial thickness gloves (>0.45mm), disposable gown, safety glasses or a full-face shield, and appropriate respiratory protection based on the spill size.[10]

## Experimental Workflow: Safe Handling of BMT-090605 Hydrochloride

The following diagram outlines the standard operating procedure for safely handling **BMT-090605 hydrochloride** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **BMT-090605 Hydrochloride**.

## Operational and Disposal Plans

### Engineering Controls:

- Ventilation: All work with the solid form of **BMT-090605 hydrochloride** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.[\[4\]](#)
- Designated Area: Establish a designated area for handling this compound to prevent cross-contamination.

### Decontamination:

- Surfaces: Decontaminate work surfaces with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent. The effectiveness of the decontamination process should be verified if possible.
- Spills: In case of a spill, evacuate the area and allow any dust to settle. Wear appropriate PPE, including respiratory protection, before cleaning the spill. Absorb liquids with an inert material and collect all contaminated materials into a sealed container for hazardous waste disposal.

Waste Disposal: Proper segregation and disposal of waste are critical to prevent environmental contamination and accidental exposure.[\[5\]](#)

Waste Type	Container	Disposal Procedure
Contaminated solid waste (e.g., pipette tips, tubes, gloves, gowns)	Labeled hazardous waste container (Yellow trace chemotherapy waste container if available)	Dispose of according to your institution's hazardous waste management guidelines. <a href="#">[5]</a>
Contaminated liquid waste (e.g., unused solutions)	Labeled hazardous waste container (Black bulk chemotherapy waste container if available)	Do not pour down the drain. <a href="#">[5]</a> Dispose of through your institution's chemical waste program.
Contaminated sharps (e.g., needles, syringes)	Puncture-resistant sharps container designated for hazardous waste (Red sharps container if empty, otherwise black bulk waste container)	Do not recap needles. <a href="#">[5]</a> Dispose of through your institution's hazardous waste program.

#### Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops.[\[4\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[4\]](#)

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling the potent AAK1 inhibitor, **BMT-090605 hydrochloride**, ensuring a safe laboratory environment. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet before beginning any work.

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